

Hexanetriol in Cosmetics: A Review of Applications and Properties

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Compound of Interest

Compound Name: **Hexanetriol**

Cat. No.: **B1209766**

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Despite its established use in the cosmetics industry as a versatile humectant, solvent, and viscosity-modifying agent, a comprehensive review of publicly available scientific literature reveals a significant lack of in-depth, quantitative data on the performance and molecular mechanisms of 1,2,6-**Hexanetriol** in cosmetic applications. While its functional roles are well-documented in product literature and patents, detailed experimental studies, clinical trials, and investigations into its specific interactions with skin at a cellular level are not readily available. This technical guide synthesizes the existing knowledge on 1,2,6-**Hexanetriol** and highlights the current gaps in the scientific understanding of its cosmetic applications.

Core Functions in Cosmetic Formulations

1,2,6-**Hexanetriol** is a trihydric alcohol that is primarily utilized in cosmetic and personal care products for its multifunctional properties. It is a clear, odorless, and viscous liquid that is miscible with water, making it a versatile ingredient in a wide range of product types, including creams, lotions, and serums.[\[1\]](#)[\[2\]](#)

The primary applications of 1,2,6-**Hexanetriol** in cosmetics include:

- **Humectant:** As a hygroscopic substance, 1,2,6-**Hexanetriol** attracts and retains moisture from the atmosphere and the deeper layers of the skin, helping to hydrate the stratum corneum.[\[2\]](#)[\[3\]](#)[\[4\]](#) This action contributes to maintaining skin's suppleness and preventing dryness.

- Solvent: Its chemical properties make it an effective solvent for other cosmetic ingredients, aiding in their dispersion and ensuring a homogenous product formulation.[5]
- Viscosity Controlling Agent: 1,2,6-**Hexanetriol** is used to modify the thickness of cosmetic products, contributing to their desired texture and feel.[1]

Comparative Properties: 1,2,6-Hexanetriol vs. Glycerol

1,2,6-**Hexanetriol** is often compared to glycerol, another widely used polyol humectant in the cosmetics industry. While they share similar functions, they possess distinct physical properties:

Property	1,2,6-Hexanetriol	Glycerol	Reference(s)
Hygroscopicity	Approximately half as hygroscopic as glycerol.	Highly hygroscopic.	[5]
Viscosity	More viscous than glycerol.	Less viscous.	[5]

The lower hygroscopicity of 1,2,6-**Hexanetriol** may be advantageous in certain formulations to prevent a tacky or sticky skin feel that can sometimes be associated with high concentrations of very hygroscopic agents, particularly in high-humidity environments.[6] Its higher viscosity can be beneficial in formulations where a thicker consistency is desired.

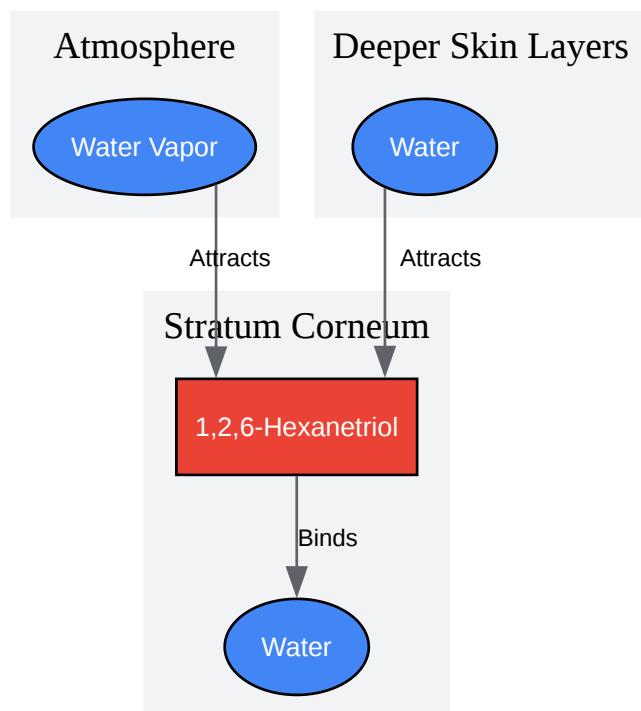
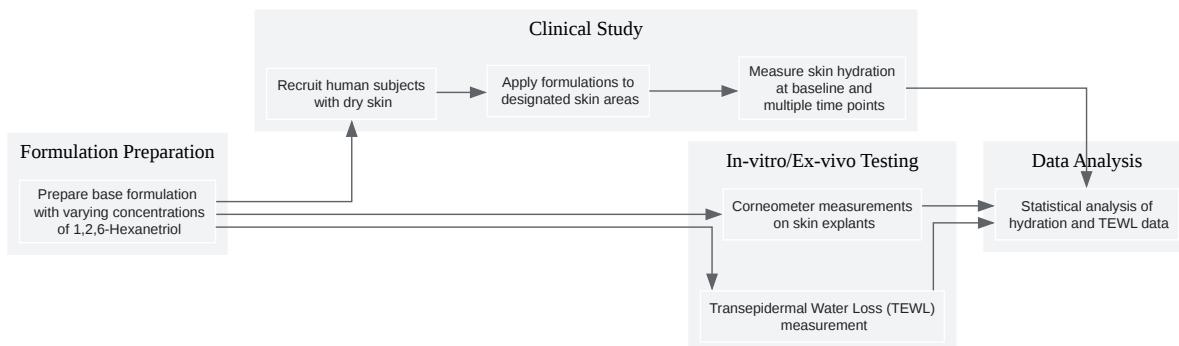
Data Presentation: A Notable Gap

A thorough review of scientific databases and patent literature did not yield any publicly available quantitative data from clinical or in-vitro studies on the cosmetic efficacy of 1,2,6-**Hexanetriol**. For instance, no concentration-dependent studies on its skin hydration effects, comparative analyses of its performance against other humectants, or specific measurements of its impact on formulation viscosity could be located. This absence of data prevents the creation of clearly structured tables for easy comparison, as requested.

Experimental Protocols: Methodologies Inferred

While specific experimental protocols for evaluating 1,2,6-**Hexanetriol** in cosmetics are not published, standard methods for assessing the performance of cosmetic ingredients can be inferred.

Hypothetical Experimental Workflow for Humectant Efficacy Evaluation



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